

Proper Disposal Procedures for Diaminorhodamine-M (DAR-4M)

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Compound of Interest

Compound Name: *Diaminorhodamine-M*

Cat. No.: *B3039162*

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This guide provides essential safety and logistical information for the proper disposal of **Diaminorhodamine-M** (DAR-4M), a fluorescent probe used for the detection of nitric oxide. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

I. Chemical and Physical Properties

A summary of the key quantitative data for **Diaminorhodamine-M** is presented below. This information is critical for its safe handling and disposal.

Property	Value
Molecular Formula	C ₂₅ H ₂₆ N ₄ O ₃
Molecular Weight	430.5 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Excitation Maximum (λ _{ex})	~560 nm
Emission Maximum (λ _{em})	~575 nm

II. Personal Protective Equipment (PPE) and Handling

Before handling or disposing of **Diaminorhodamine-M**, it is imperative to be equipped with the appropriate personal protective equipment.

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: If working with the powdered form or in a poorly ventilated area, use a NIOSH-approved respirator.

Handling Precautions:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.

III. Step-by-Step Disposal Protocol

The disposal of **Diaminorhodamine-M** and its waste must be conducted in accordance with institutional, local, and national regulations. The following is a general procedural guide.

Step 1: Waste Segregation

- Collect all waste containing **Diaminorhodamine-M**, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions, in a designated and clearly labeled hazardous waste container.
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 2: Container Management

- The waste container must be made of a material compatible with the chemical and any solvents used.
- Keep the container tightly sealed when not in use.
- Label the container with "Hazardous Waste" and the full chemical name: "**Diaminorhodamine-M** Waste." Include the date of initial waste accumulation.

Step 3: Storage of Waste

- Store the hazardous waste container in a cool, dry, and well-ventilated area designated for chemical waste storage.
- Ensure the storage area is away from incompatible materials.

Step 4: Scheduling Waste Pickup

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Provide them with all necessary information about the waste contents.

Important Considerations:

- Dilute Solutions: Even dilute solutions containing **Diaminorhodamine-M** should be treated as hazardous waste and not be poured down the drain.
- Empty Containers: "Empty" containers that held the solid form of **Diaminorhodamine-M** should also be disposed of as hazardous waste, as they may retain chemical residue.

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Diaminorhodamine-M**.

Caption: Disposal Workflow for **Diaminorhodamine-M**.

This guide is intended to provide essential information for the safe handling and disposal of **Diaminorhodamine-M**. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive and up-to-date information.

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